

Tris[2-(dimethylamino)ethyl]amine proper disposal procedures

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Compound of Interest

Compound Name: Tris[2-(dimethylamino)ethyl]amine

Cat. No.: B034753

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Proper handling and disposal of **Tris[2-(dimethylamino)ethyl]amine** are critical for ensuring laboratory safety and environmental protection. This compound is a corrosive material that can cause severe skin burns and eye damage^{[1][2]}. Adherence to established protocols is essential for researchers, scientists, and drug development professionals. This guide provides a step-by-step operational plan for the safe disposal of **Tris[2-(dimethylamino)ethyl]amine**.

Immediate Safety and Handling Protocols

Before disposal, ensure all personnel are familiar with immediate safety measures in case of accidental exposure or spills.

Emergency First Aid

In case of exposure, immediate action is critical:

- If on Skin or Hair: Immediately remove all contaminated clothing and rinse the skin with water or a shower^[1].
- If in Eyes: Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so and continue rinsing. Immediately contact a POISON CENTER or a doctor^[1].
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or a doctor immediately^[1].

- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting[1]. Seek immediate medical attention.

Spill and Leak Containment

Properly managing spills is crucial to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Evacuate non-essential personnel from the danger area and ensure adequate ventilation[1][3].
- Wear Personal Protective Equipment (PPE): Before addressing a spill, personnel must wear appropriate PPE, including protective gloves, clothing, and eye/face protection[1][2][3]. A full-face respirator may be necessary depending on the spill's scale[3].
- Prevent Drainage: Do not allow the product to enter drains[1][3]. Cover drains in the immediate area.
- Contain and Absorb: Contain the spill using inert, absorbent material such as sand, earth, vermiculite, or a commercial absorbent like Chemizorb®[1][2][4][5].
- Collect and Store: Collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal[3][5].
- Clean Area: Clean the affected area thoroughly once the spill has been removed[1].

Step-by-Step Disposal Procedure

The disposal of **Tris[2-(dimethylamino)ethyl]amine** waste must be conducted in compliance with all applicable national and local regulations[1].

- Waste Segregation: Keep **Tris[2-(dimethylamino)ethyl]amine** waste in its original container or a clearly labeled, compatible container[1]. Do not mix it with other waste streams[1].
- Container Management: Ensure waste containers are tightly closed and stored in a secure, locked-up area accessible only to authorized personnel[1][2][3][4].
- Professional Disposal: Arrange for a licensed and approved waste disposal company to handle the collection and final disposal of the chemical waste[1][3]. Surplus and non-

recyclable solutions should be offered to a licensed disposal company[3].

- Incineration: A possible disposal method is to burn the material in a chemical incinerator equipped with an afterburner and scrubber system[2].
- Contaminated Materials: Dispose of contaminated packaging and other materials (e.g., used gloves, absorbent pads) as unused product[3]. Handle uncleaned containers as you would the product itself[1].

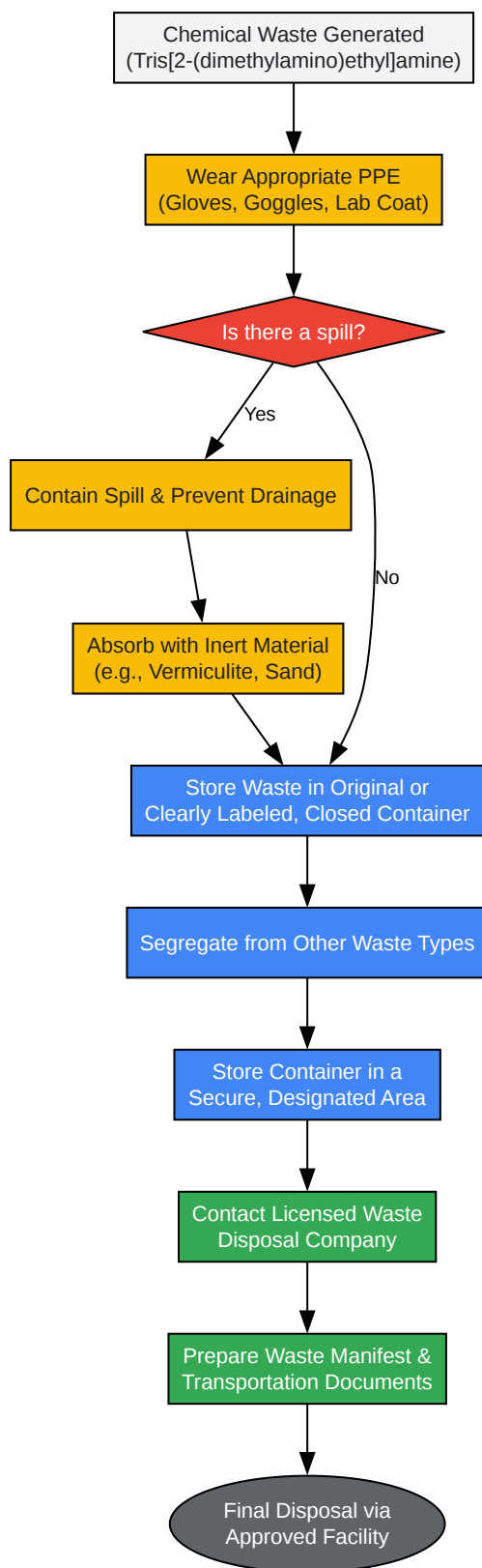
Disposal and Transportation Data

For transportation and waste profiling, **Tris[2-(dimethylamino)ethyl]amine** is classified under several codes. This information is essential for waste manifests and shipping documentation.

Category	Data Point	Reference
UN/ID Number	UN 2735	[1]
Proper Shipping Name	AMINES, LIQUID, CORROSIVE, N.O.S. (Tris[2-(dimethylamino)ethyl]amine)	[1][5]
	or POLYAMINES, LIQUID, CORROSIVE, N.O.S. (contains tris[2-(dimethylamino)ethyl]amine)	[4]
Hazard Class	8 (Corrosive substances)	[1][5]
Packing Group	II or III	[1][5]
Storage Class Code	8A (Combustible corrosive hazardous materials)	
Water Hazard Class (WGK)	WGK 3 (severe hazard to water)	

Disposal Workflow

The following diagram illustrates the logical steps and decision points for the proper disposal of **Tris[2-(dimethylamino)ethyl]amine**.



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Caption: Logical workflow for the safe handling and disposal of **Tris[2-(dimethylamino)ethyl]amine**.

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